

# Protocol for Recombinant Human Sepiapterin Reductase (SPR) Protein Expression and Purification

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## Compound of Interest

Compound Name: SPR38

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## Introduction

Sepiapterin reductase (SPR) is a critical enzyme in the de novo biosynthesis of tetrahydrobiopterin (BH4), an essential cofactor for aromatic amino acid hydroxylases and nitric oxide synthases.[1][2] Consequently, SPR plays a vital role in the production of neurotransmitters such as dopamine and serotonin, and in the regulation of vascular tone. Dysregulation of SPR activity has been implicated in various neurological and cardiovascular disorders, making it a significant target for drug development. This document provides a detailed protocol for the expression and purification of recombinant human SPR from *Escherichia coli*, yielding a highly pure and active enzyme suitable for biochemical and structural studies.

The protocol outlines the expression of N-terminally His-tagged human SPR in *E. coli* BL21(DE3) cells, followed by a two-step purification process involving immobilized metal affinity chromatography (IMAC) and size-exclusion chromatography (SEC).

## Data Presentation

### Table 1: Purification of Recombinant Human Sepiapterin Reductase (SPR)

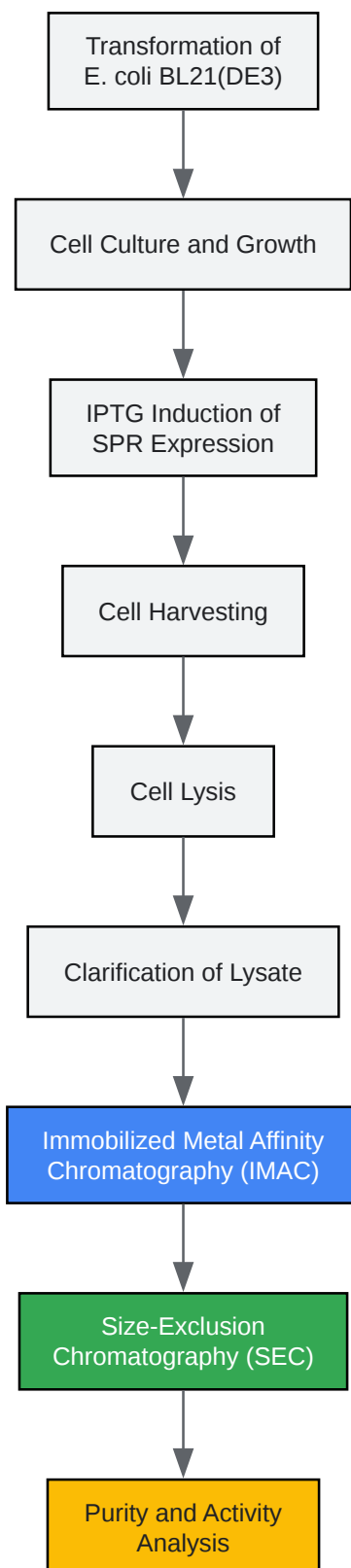
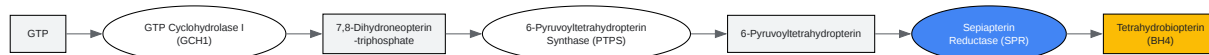
Purification Step	Total Protein (mg)	Total Activity (U)	Specific Activity (U/mg)	Yield (%)	Purification Fold
Clarified Lysate	250	90	0.36	100	1
Ni-NTA Affinity	15	75	5.0	83	13.9
Size-Exclusion	12	68	5.7	76	15.8

Note: The data presented are representative values obtained from a 1-liter E. coli culture. Actual yields and activities may vary depending on experimental conditions. The specific activity is comparable to values reported for homologous enzymes.

## Signaling Pathway and Experimental Workflow

### Tetrahydrobiopterin (BH4) Biosynthesis Pathway

The following diagram illustrates the de novo synthesis pathway of tetrahydrobiopterin (BH4), highlighting the essential role of Sepiapterin Reductase (SPR).



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## References

- 1. SPR Enzyme Human Recombinant | Sepiapterin Reductase | ProSpec [prospecbio.com]
- 2. Sepiapterin reductase: Characteristics and role in diseases - PMC [pmc.ncbi.nlm.nih.gov]
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